

Comparative Guide to Alternative Small Molecules with Similar Mechanisms to LY-295501

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Compound of Interest

Compound Name: LY-295501

Cat. No.: B1209644

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This guide provides a comparative analysis of small molecules exhibiting mechanisms of action similar to **LY-295501**, a diarylsulfonylurea (DSU) compound with broad-spectrum antitumor activity. The primary audience for this document includes researchers, scientists, and professionals involved in drug development.

Core Mechanism of Action: **LY-295501** and its analogs are cytotoxic agents. While the precise molecular target is not definitively established, a key proposed mechanism of their antitumor activity involves the disruption of mitochondrial function. Evidence suggests these compounds can act as uncouplers of oxidative phosphorylation, leading to a decrease in mitochondrial membrane potential and subsequent depletion of intracellular ATP, ultimately triggering cell death.^{[1][2]} However, it is important to note that this may not be the sole mechanism, and other cellular effects likely contribute to their cytotoxicity.^[1]

Alternative Small Molecules and Performance Data

Several other diarylsulfonylurea compounds have been investigated for their antitumor properties and share a similar mechanistic profile to **LY-295501**. These include Sulofenur (LY186641) and LY181984. Additionally, DW2282, a derivative of diarylsulfonylurea, has been identified as a potent anticancer agent.^[3] The following tables summarize the available quantitative data on the cytotoxic effects of these compounds and their impact on mitochondrial function.

Table 1: Comparative Cytotoxicity of Diarylsulfonylurea Compounds

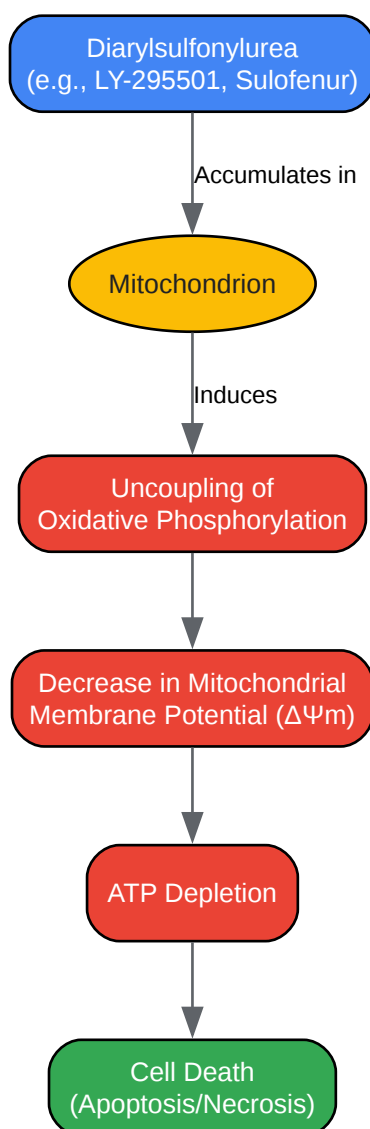
Compound	Cell Line	Assay Type	IC50 / Activity	Reference
LY-295501	Various Human Tumors	Human Tumor Cloning Assay	Significant cytotoxicity at 10, 50, and 100 µg/ml	Houghton PJ, Houghton JA. Invest New Drugs. 1996.
Sulofenur (LY186641)	GC3/c1 (Colon Adenocarcinoma)	Cytotoxicity Assay (7-day exposure)	IC50: 0.51 µM (proliferating cells)	Houghton JA, et al. Biochem Pharmacol. 1994.
LY181984	Not Specified	In vivo and in vitro animal models	Effective antitumor agent	Houghton JA, et al. Biochem Pharmacol. 1992.
DW2282	A549 (Lung Carcinoma), K562 (Leukemic Cells)	Proliferation Assay	Effective inhibition of cancer cell proliferation	Characterization of the anticancer activity of DW2282, a new anticancer agent. PubMed.

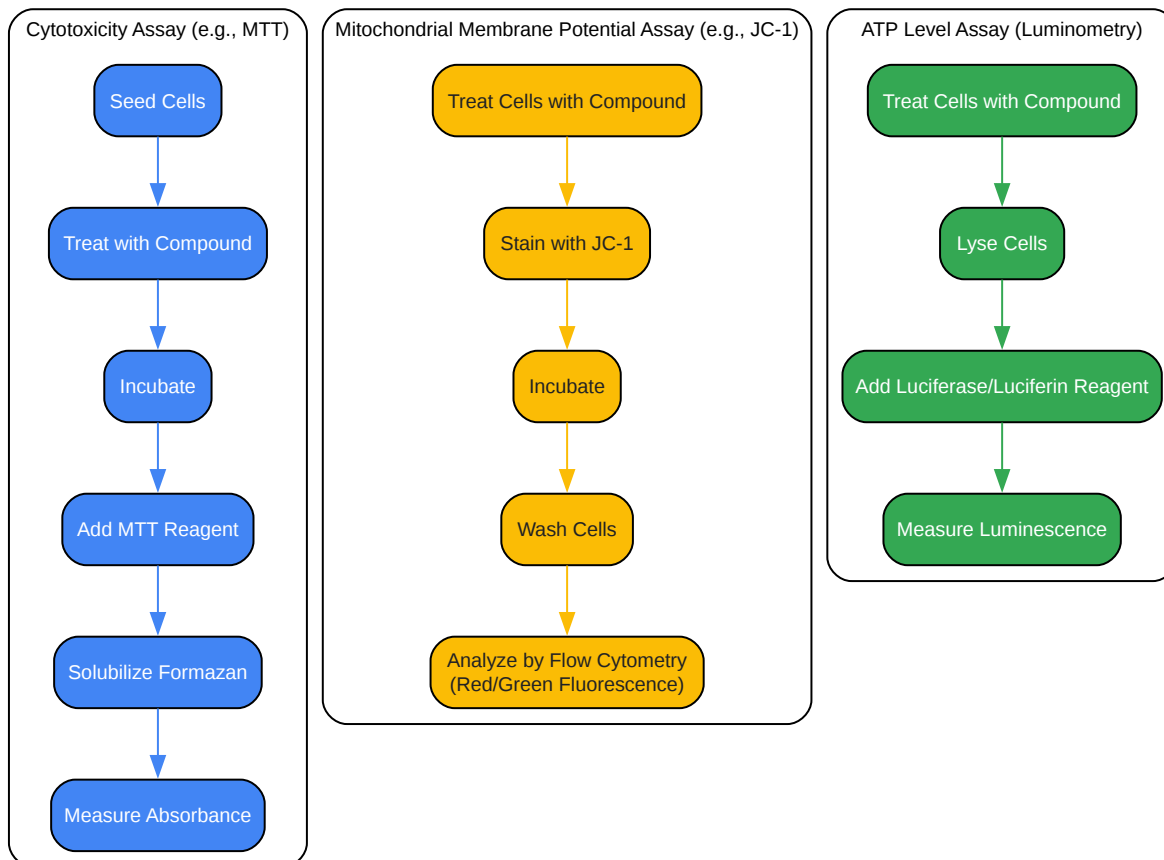
Table 2: Effects on Mitochondrial Function

Compound	Parameter Measured	Effect	Reference
Sulofenur (LY186641)	Mitochondrial Respiration (State 4)	Increased	Houghton JA, et al. Biochem Pharmacol. 1992.
Mitochondrial Membrane Potential	Dissipated	Houghton JA, et al. Biochem Pharmacol. 1992.	
Antitumor DSUs (General)	Mitochondrial Oxidative Phosphorylation	Uncoupling	Houghton JA, et al. Biochem Pharmacol. 1992.

Signaling Pathways and Experimental Workflows

The proposed mechanism of action for cytotoxic diarylsulfonylureas involves a cascade of events initiated by the disruption of mitochondrial function. This can be visualized as a signaling pathway. The experimental workflows to determine key parameters like cytotoxicity, mitochondrial membrane potential, and ATP levels are also crucial for evaluating these compounds.





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References

- 1. Proliferation-dependent and -independent cytotoxicity by antitumor diarylsulfonylureas. Indication of multiple mechanisms of drug action - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Effects of diarylsulfonylurea antitumor agents on the function of mitochondria isolated from rat liver and GC3/c1 cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Characterization of the anticancer activity of DW2282, a new anticancer agent - PubMed [pubmed.ncbi.nlm.nih.gov]
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